

Essential Safety and Disposal Procedures for Ezutromid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ezutromid

Cat. No.: B1671843

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **ezutromid** are paramount for laboratory safety and environmental protection. While specific disposal protocols for **ezutromid** are not extensively documented due to its status as a research chemical whose clinical development was terminated, this guide provides procedural steps based on its known chemical properties and general best practices for laboratory waste management.^{[1][2]}

Chemical and Physical Properties

Ezutromid, also known as SMT C1100, is a benzoxazole utrophin modulator that was investigated for the treatment of Duchenne muscular dystrophy (DMD).^{[2][3]} Its key identifiers and properties are summarized below.

Property	Value	Reference
CAS Number	945531-77-1	^[4]
Molecular Formula	C ₁₉ H ₁₅ NO ₃ S	^[4]
Molecular Weight	337.39 g/mol	^[4]
EC ₅₀ (Utrophin Modulation)	0.91 µM	^[3]
IC ₅₀ (CYP1A2 Inhibition)	5.4 µM	^[3]

Health Hazard Information

According to available Safety Data Sheets (SDS), **ezutromid** is classified as a hazardous substance with the following classifications:

- Skin corrosion/irritation (Category 2)[4]
- Serious eye damage/eye irritation (Category 2A)[4]
- May cause respiratory irritation[5]

The GHS hazard statements are H315 (Causes skin irritation) and H319 (Causes serious eye irritation).[4] Therefore, appropriate personal protective equipment (PPE) must be worn when handling this compound.

Experimental Protocol: General Handling and Use in the Laboratory

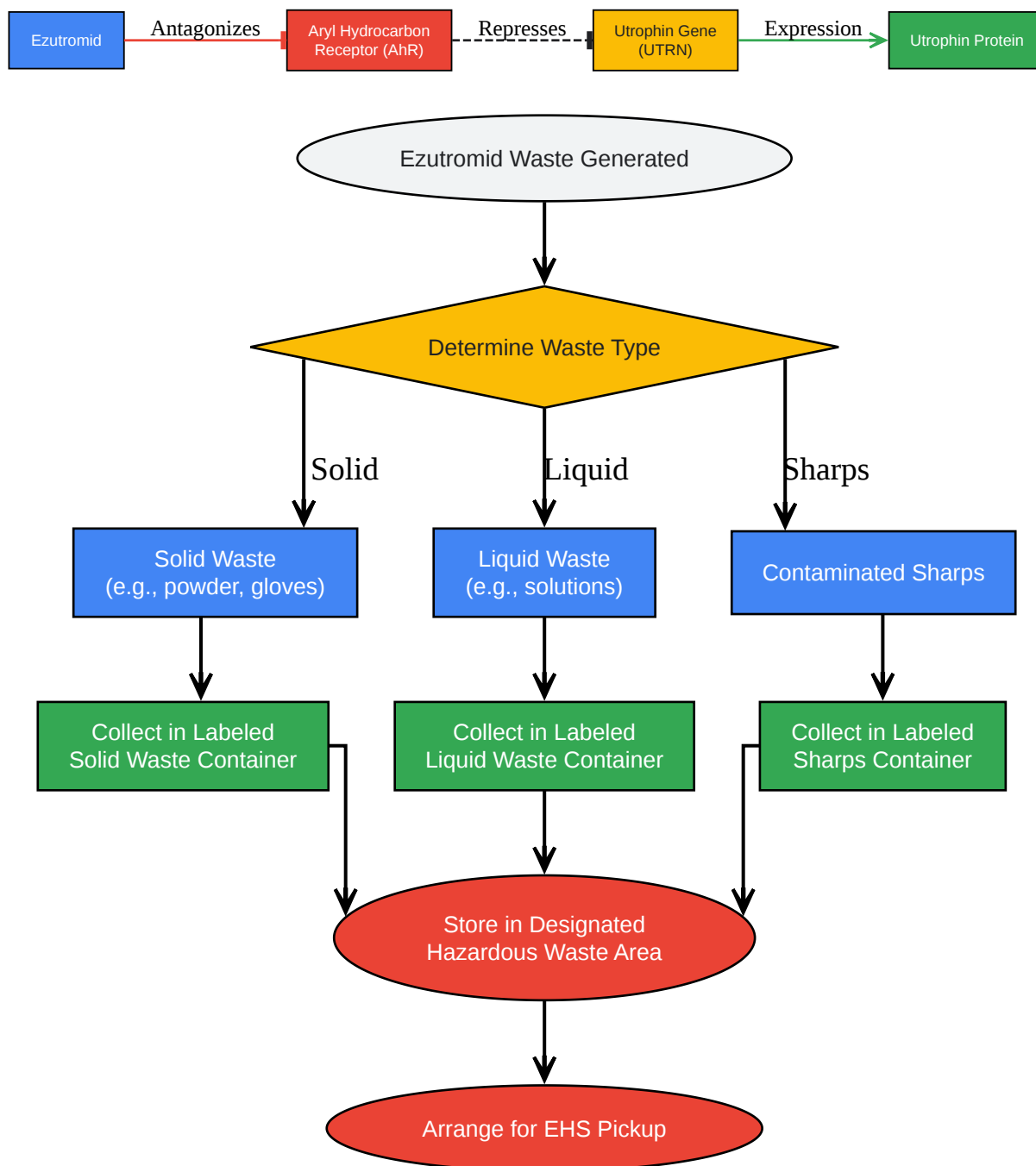
The following protocol outlines the general steps for handling **ezutromid** in a research setting.

- Engineering Controls: Always handle **ezutromid** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[4] Ensure that an eyewash station and safety shower are readily accessible.[4]
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear protective gloves.[4]
 - Eye Protection: Use safety goggles with side-shields.[4]
 - Skin and Body Protection: Wear a lab coat or other protective clothing.[4]
 - Respiratory Protection: If not handled in a fume hood, a suitable respirator may be necessary.[4]
- Preparation of Solutions: For in vitro experiments, **ezutromid** can be dissolved in solvents such as DMSO.[6] For example, a stock solution can be prepared by dissolving **ezutromid** in DMSO to a concentration of 3 mg/ml.[6]

- Experimental Application: In cell-based assays, such as those using human DMD cells, treatment with **ezutromid** has been shown to increase utrophin protein levels.^[3] A typical concentration for such an experiment might be around 0.3 μM for a 3-day treatment period.^[3]
- Post-Experiment Handling: All equipment and surfaces that have come into contact with **ezutromid** should be decontaminated. Any contaminated PPE should be removed and disposed of as chemical waste.

Mechanism of Action: Utrophin Modulation

Ezutromid was developed to increase the production of utrophin, a protein that is structurally similar to dystrophin.^[2] In individuals with DMD, the absence of dystrophin leads to muscle degeneration.^[2] **Ezutromid** is believed to act as an antagonist of the aryl hydrocarbon receptor (AhR), which in turn leads to the upregulation of utrophin.^[1] This mechanism is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ezutromid | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 2. Ezutromid - Wikipedia [en.wikipedia.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 6. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for Ezutromid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671843#ezutromid-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com